

A Comprehensive Technical Guide to 2-(Benzyloxy)ethane-1-sulfonyl Chloride

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: 2-(benzyloxy)ethane-1-sulfonyl chloride

CAS No.: 881407-20-1

Cat. No.: B1528788

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Introduction

2-(Benzyloxy)ethane-1-sulfonyl chloride, a specialized sulfonyl chloride reagent, is a versatile building block in the fields of organic synthesis and medicinal chemistry. Its unique structure, incorporating a benzyloxy protecting group, allows for the strategic introduction of the 2-(benzyloxy)ethanesulfonyl moiety into a wide range of molecules. This guide provides an in-depth exploration of its properties, synthesis, reactivity, and applications, with a focus on its utility in drug discovery and development.

Compound Identification and Physicochemical Properties

2-(Benzyloxy)ethane-1-sulfonyl chloride is identified by the CAS Number 881407-20-1.^[1] It possesses a sulfonyl chloride functional group, which is characterized by a sulfonyl group (SO_2) bonded to a chlorine atom, rendering the molecule highly electrophilic.^[1]

Table 1: Physicochemical Properties

Property	Value
CAS Number	881407-20-1
Molecular Formula	C ₉ H ₁₁ ClO ₃ S
Molecular Weight	234.7 g/mol
IUPAC Name	2-(Benzyloxy)ethane-1-sulfonyl chloride
Canonical SMILES	<chem>C1=CC=C(C=C1)COCCS(=O)(=O)Cl</chem>
InChI Key	FVSVJFRJXMWFJM-UHFFFAOYSA-N

Synthesis of 2-(Benzyloxy)ethane-1-sulfonyl Chloride

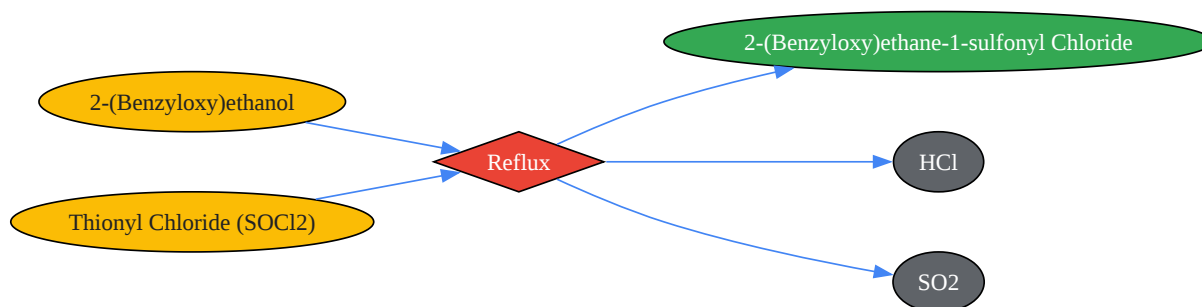
The most common and established method for the synthesis of **2-(benzyloxy)ethane-1-sulfonyl chloride** involves the reaction of 2-(benzyloxy)ethanol with thionyl chloride (SOCl₂). [1] In this reaction, thionyl chloride serves as both the chlorinating agent and the solvent, and the reaction is typically carried out under reflux conditions.[1]

The underlying principle of this synthesis is the conversion of the primary alcohol in 2-(benzyloxy)ethanol into a sulfonyl chloride. The reaction proceeds through the substitution of the hydroxyl group.[1]

Experimental Protocol: Synthesis of 2-(Benzyloxy)ethane-1-sulfonyl Chloride

- **Reaction Setup:** In a round-bottom flask equipped with a reflux condenser and a magnetic stirrer, add 2-(benzyloxy)ethanol.
- **Addition of Thionyl Chloride:** Slowly add an excess of thionyl chloride to the flask. This step should be performed in a well-ventilated fume hood due to the release of HCl and SO₂ gases.

- Reflux: Heat the reaction mixture to reflux and maintain for several hours until the reaction is complete (monitoring by TLC or GC is recommended).[1]
- Work-up: After cooling to room temperature, carefully remove the excess thionyl chloride under reduced pressure.
- Purification: The crude product can be purified by vacuum distillation or column chromatography to yield pure **2-(benzyloxy)ethane-1-sulfonyl chloride**.



[Click to download full resolution via product page](#)

Caption: Synthesis of **2-(benzyloxy)ethane-1-sulfonyl chloride**.

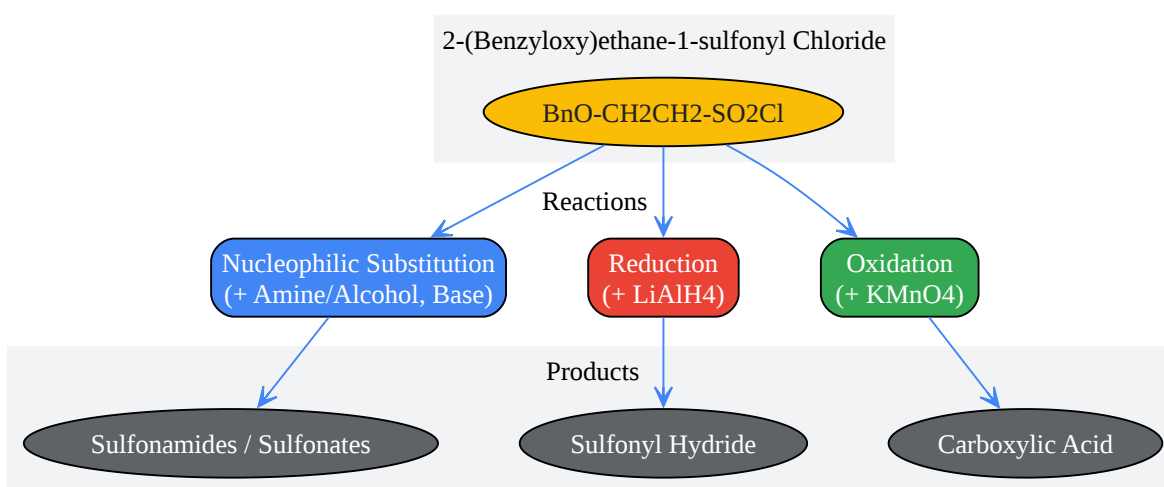
Chemical Reactivity and Mechanistic Insights

The reactivity of **2-(benzyloxy)ethane-1-sulfonyl chloride** is dominated by the electrophilic nature of the sulfonyl chloride group.[1] This makes it highly susceptible to nucleophilic attack, leading to the formation of a tetrahedral intermediate, followed by the elimination of a chloride ion to yield the sulfonylated product.[1]

Key Reactions:

- Nucleophilic Substitution: It readily reacts with a variety of nucleophiles, such as amines and alcohols, in the presence of a base (e.g., triethylamine) to form sulfonamides and sulfonates, respectively. These derivatives are crucial intermediates in organic synthesis and drug development.[1]

- Reduction: The sulfonyl chloride can be reduced to the corresponding sulfonyl hydride using reducing agents like lithium aluminum hydride (LiAlH_4).^[1]
- Oxidation: The benzyloxy group can be cleaved under oxidative conditions using strong oxidizing agents such as potassium permanganate (KMnO_4) to yield carboxylic acids.^[1]



[Click to download full resolution via product page](#)

Caption: Key reactions of **2-(benzyloxy)ethane-1-sulfonyl chloride**.

Applications in Drug Discovery and Development

The primary application of **2-(benzyloxy)ethane-1-sulfonyl chloride** lies in its role as a sulfonating agent for the synthesis of pharmaceutical intermediates and active pharmaceutical ingredients (APIs).^[1] The resulting sulfonamides and sulfonates are prevalent motifs in a wide array of therapeutic agents.^{[2][3]}

Derivatives of this compound have shown significant potential in medicinal chemistry. For instance, certain benzyl sulfamoyl derivatives have demonstrated potent inhibition of enzymes such as acetylcholinesterase (AChE) and butyrylcholinesterase (BChE), suggesting their potential as therapeutic agents for neurodegenerative diseases like Alzheimer's.^[1]

Safety and Handling

As a sulfonyl chloride, **2-(benzyloxy)ethane-1-sulfonyl chloride** should be handled with care in a laboratory setting. While specific data for this compound is limited, general precautions for sulfonyl chlorides should be strictly followed.

General Safety Precautions:

- Personal Protective Equipment (PPE): Always wear appropriate PPE, including chemical-resistant gloves, safety goggles with side shields, and a lab coat.[4]
- Ventilation: Handle in a well-ventilated fume hood to avoid inhalation of corrosive vapors.
- Incompatible Materials: Avoid contact with water, as sulfonyl chlorides can react violently to produce hydrochloric acid.[4] It is also incompatible with strong oxidizing agents and strong bases.[4][5]
- Storage: Store in a tightly closed container in a cool, dry, and well-ventilated area away from incompatible materials.[4][5]
- Spills: In case of a spill, absorb with an inert material and dispose of it as hazardous waste.

Conclusion

2-(Benzyloxy)ethane-1-sulfonyl chloride is a valuable and versatile reagent in modern organic synthesis and medicinal chemistry. Its ability to introduce the 2-(benzyloxy)ethanesulfonyl moiety allows for the construction of complex molecules with potential therapeutic applications. A thorough understanding of its synthesis, reactivity, and handling is crucial for its effective and safe utilization in research and development.

References

- ETHANESULFONYL CHLORIDE, 2-CHLORO-. (n.d.). New Jersey Department of Health. Retrieved January 23, 2026, from [\[Link\]](#).
- Welcome To Hyma Synthesis Pvt. Ltd. (n.d.). Hyma Synthesis Pvt. Ltd. Retrieved January 23, 2026, from [\[Link\]](#).

- 2-Chloroethanesulfonyl chloride. (2025, April 17). In Wikipedia. Retrieved January 23, 2026, from [\[Link\]](#).
- CN103193687A - Method for preparing sulfonyl chloride in environment-friendly mode. (n.d.). Google Patents.
- Which is more reactive towards SN1, benzyl chloride or 1-chloro-2-phenylethane? (2019, January 4). Quora. Retrieved January 23, 2026, from [\[Link\]](#).
- Synthesis of sulfonyl chloride substrate precursors. (n.d.). Retrieved January 23, 2026, from [\[Link\]](#).
- Rapid and scalable halosulfonylation of strain-release reagents. (n.d.). ChemRxiv. Retrieved January 23, 2026, from [\[Link\]](#).
- Synthesis of Benzimidazole-Sulfonyl Derivatives and Their Biological Activities. (2022, April 5). PMC. Retrieved January 23, 2026, from [\[Link\]](#).

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

- 1. 2-(Benzyloxy)ethane-1-sulfonyl Chloride Supplier [\[benchchem.com\]](https://www.benchchem.com)
- 2. chemrxiv.org [\[chemrxiv.org\]](https://chemrxiv.org)
- 3. Synthesis of Benzimidazole-Sulfonyl Derivatives and Their Biological Activities - PMC [\[pmc.ncbi.nlm.nih.gov\]](https://pubmed.ncbi.nlm.nih.gov)
- 4. nj.gov [\[nj.gov\]](https://nj.gov)
- 5. fishersci.com [\[fishersci.com\]](https://fishersci.com)
- To cite this document: BenchChem. [A Comprehensive Technical Guide to 2-(Benzyloxy)ethane-1-sulfonyl Chloride]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1528788/docs#a-comprehensive-technical-guide-to-2-benzyloxy-ethane-1-sulfonyl-chloride\]](https://www.benchchem.com/product/b1528788/docs#a-comprehensive-technical-guide-to-2-benzyloxy-ethane-1-sulfonyl-chloride)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)